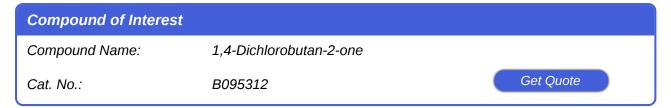


Safety and handling precautions for 1,4-Dichlorobutan-2-one.

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide to the Safety and Handling of 1,4-Dichlorobutan-2-one

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for informational purposes only. A comprehensive Safety Data Sheet (SDS) for **1,4-Dichlorobutan-2-one** was not located during the literature search. Therefore, this guide incorporates data from publicly available sources on **1,4-Dichlorobutan-2-one** and its structural isomer, **1,4-Dichlorobutane**. All personnel handling this chemical should perform a thorough risk assessment and consult with their institution's Environmental Health and Safety (EHS) department.

Chemical Identification and Physical Properties

1,4-Dichlorobutan-2-one is a halogenated ketone. Due to the limited availability of specific experimental data for **1,4-Dichlorobutan-2-one**, the physical properties of its isomer, **1,4-Dichlorobutane**, are provided below for reference. Significant differences in properties may exist.

Table 1: Physical and Chemical Properties



Property	1,4-Dichlorobutane (Isomer Reference)		
Molecular Formula	C4H6Cl2O[1]	C ₄ H ₈ Cl ₂ [2]	
Molecular Weight	140.99 g/mol [1]	127.01 g/mol [3]	
Appearance	Not specified	Colorless mobile liquid with a mild, pleasant odor[4]	
Boiling Point	Not available	155-163 °C (311-325 °F)[3][4]	
Melting Point	Not available	-35.1 °F (-37.3 °C)[5]	
Flash Point	Not available	104 °F (40 °C)[5]	
Density	Not available	1.1408 g/mL[5]	
Vapor Density	Not available	4.4 (heavier than air)[5]	
Solubility	Not specified	Sparingly soluble in water (0.24 g/100 mL at 20°C)[4]	

Hazard Identification and GHS Classification

The primary hazards associated with **1,4-Dichlorobutan-2-one** are related to its corrosivity and irritant properties.[1] The GHS classification for **1,4-Dichlorobutan-2-one** has been reported by at least one company to the ECHA C&L Inventory.[1] For comparison, the GHS classification for the flammable isomer **1,4-Dichlorobutane** is also included.

Table 2: GHS Hazard Classification



Hazard Class	1,4-Dichlorobutan-2-one	1,4-Dichlorobutane (Isomer Reference)	
Pictograms	Danger	Warning	
Hazard Statements	H315: Causes skin irritation[1] H318: Causes serious eye damage[1] H335: May cause respiratory irritation[1]	H226: Flammable liquid and vapor[3] H412: Harmful to aquatic life with long lasting effects[3]	
Signal Word	Danger[1]	Warning[3]	

Experimental Protocols: Safe Handling and Storage

Given the hazards of skin irritation, serious eye damage, and potential respiratory irritation, the following handling and storage protocols are recommended. These are based on general best practices for hazardous chemicals and information available for its isomer, 1,4-Dichlorobutane.

Engineering Controls

- Ventilation: Handle 1,4-Dichlorobutan-2-one in a chemical fume hood to minimize inhalation of vapors.[6] Ensure adequate ventilation, especially in confined areas.[6][7]
- Safety Equipment: Eyewash stations and safety showers must be readily accessible and in close proximity to the workstation.[6]
- Electrical Equipment: If the compound is determined to be flammable, use explosion-proof electrical, ventilating, and lighting equipment.

Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear chemical splash goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[8] A face shield may also be necessary.
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[8]
 Butyl rubber gloves may provide suitable protection.[5] Change contaminated clothing immediately.



Respiratory Protection: If engineering controls are not sufficient to maintain airborne concentrations below exposure limits, a NIOSH/MSHA-approved respirator should be used.
 [5] For weighing and diluting, a half-face respirator with an organic vapor/acid gas cartridge is recommended.

Handling Procedures

- Avoid contact with skin, eyes, and clothing.[6]
- Do not breathe vapors or mists.[9]
- Keep away from heat, sparks, and open flames.[7]
- Use only non-sparking tools and take precautionary measures against static discharge, as the isomer is flammable.[6][7]
- Ground and bond containers when transferring material.
- · Wash hands thoroughly after handling.

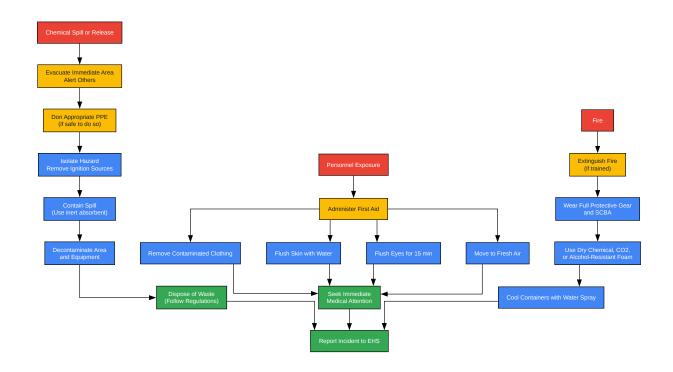
Storage Conditions

- Store in a cool, dry, and well-ventilated place.[7][9]
- Keep the container tightly closed.[7]
- Store away from incompatible materials such as strong oxidizing agents and strong bases.
- The isomer 1,4-Dichlorobutane is noted to be moisture and light-sensitive; similar precautions may be warranted.[8]

Emergency Procedures

The following diagram outlines the logical workflow for handling emergencies involving **1,4- Dichlorobutan-2-one**.





Click to download full resolution via product page

Caption: Emergency response workflow for 1,4-Dichlorobutan-2-one.

First-Aid Measures



- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.[6][7] Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Skin Contact: Take off immediately all contaminated clothing. Wash off immediately with soap and plenty of water for at least 15 minutes.[6] If skin irritation persists, call a physician.
 [6]
- Inhalation: Move the victim to fresh air.[9] If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[9] Seek medical attention.
- Ingestion: Rinse mouth with water.[9] Do NOT induce vomiting.[9] Never give anything by mouth to an unconscious person.[9] Call a physician or poison control center immediately.[9]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry sand, dry chemical, or alcohol-resistant foam. Carbon dioxide (CO₂) and water spray are also indicated for the isomer.[7]
- Specific Hazards: Vapors may form explosive mixtures with air and travel to a source of ignition and flash back.[7] Containers may explode when heated.[7] Hazardous decomposition products include carbon monoxide, carbon dioxide, and hydrogen chloride gas.[7]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[9]

Accidental Release Measures

- Personal Precautions: Evacuate personnel to safe areas.[9] Remove all sources of ignition.
 [6][9] Wear appropriate personal protective equipment.[9]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so.[9] Do not let the product enter drains, as it may be harmful to aquatic life.[9]
- Containment and Cleanup: Absorb the spill with inert absorbent material (e.g., sand, diatomite, universal binders).[10] Collect and place in a suitable, closed container for disposal.[6][9] Use spark-proof tools and explosion-proof equipment during cleanup.[6][9]



Toxicity and Ecological Information

Specific toxicological data for **1,4-Dichlorobutan-2-one** is not readily available. The following data is for the isomer, **1,4-Dichlorobutane**.

Table 3: Toxicity and Ecotoxicity Data (for 1,4-Dichlorobutane)

Test	Species	Result	Guideline
Acute toxicity to fish	Pimephales promelas (fathead minnow)	LC50: 51.6 mg/L (96 h)	OECD Test Guideline 203
Aquatic Hazard	-	Harmful to aquatic life with long lasting effects	-

To the best of our knowledge, the chemical, physical, and toxicological properties of **1,4-Dichlorobutan-2-one** have not been thoroughly investigated. Aliphatic halogenated hydrocarbons, in general, may have systemic effects, including narcosis and cardiovascular disorders, as well as toxic effects on the liver and kidneys.

Disposal Considerations

Waste material must be disposed of in accordance with national and local regulations. Leave chemicals in their original containers and do not mix with other waste. Uncleaned containers should be handled as the product itself. Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[8]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

1. 1,4-Dichlorobutan-2-one | C4H6Cl2O | CID 85563 - PubChem [pubchem.ncbi.nlm.nih.gov]



- 2. 1,4-Dichlorobutane | C4H8Cl2 | CID 8059 PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1,4-Dichlorobutane Wikipedia [en.wikipedia.org]
- 4. Page loading... [guidechem.com]
- 5. 1,4-DICHLOROBUTANE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 6. assets.thermofisher.com [assets.thermofisher.com]
- 7. fishersci.com [fishersci.com]
- 8. fishersci.com [fishersci.com]
- 9. chemicalbook.com [chemicalbook.com]
- 10. agilent.com [agilent.com]
- To cite this document: BenchChem. [Safety and handling precautions for 1,4-Dichlorobutan-2-one.]. BenchChem, [2025]. [Online PDF]. Available at:
 [https://www.benchchem.com/product/b095312#safety-and-handling-precautions-for-1-4-dichlorobutan-2-one]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com





